

Comparative Analysis of Methallyl Cyanide: A Cross-Reference with NIST WebBook Data

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Compound of Interest

Compound Name: Methallyl cyanide

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For Researchers, Scientists, and Drug Development Professionals: An objective comparison of **Methallyl cyanide**'s physicochemical properties and potential biological interactions, supported by experimental data and established methodologies.

This guide provides a comprehensive cross-referencing of experimental data for **Methallyl cyanide** (3-Methyl-3-butenenitrile) with the information available in the National Institute of Standards and Technology (NIST) WebBook. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development by presenting a consolidated view of its physical characteristics, outlining detailed experimental protocols for property determination, and exploring potential biological signaling pathways based on its chemical nature.

Physicochemical Data Comparison

While the NIST WebBook is a foundational resource for chemical data, providing key identifiers such as the formula (C₅H₇N), molecular weight (81.1158 g/mol), IUPAC name (3-Methyl-3-butenenitrile), and CAS number (4786-19-0), it does not always contain a complete set of experimentally determined physical properties.^[1] To provide a more comprehensive dataset, this guide incorporates experimental data from various sources for **Methallyl cyanide** and structurally similar compounds.

Property	Methallyl Cyanide (3-Methyl-3-butenenitrile)	2-Methyl-3-butenenitrile (Isomer)	Methacrylonitrile (Structural Analog)	Data Source
Boiling Point	Not available	125 °C	90-92 °C	[2],[3]
Melting Point	Not available	Not available	-35.8 °C	[3]
Density	Not available	0.813 g/mL at 21.7 °C	0.8 g/mL	[2],[3]

Note: Experimental data for **Methallyl cyanide**'s boiling point, melting point, and density were not readily available in the searched resources. The data for the isomer 2-Methyl-3-butenenitrile and the structural analog Methacrylonitrile are provided for comparative purposes.

Experimental Protocols for Physicochemical Property Determination

Accurate determination of physicochemical properties is crucial for the application and study of any chemical compound. The following are detailed methodologies for key experiments.

Boiling Point Determination (Micro-Reflux Method)

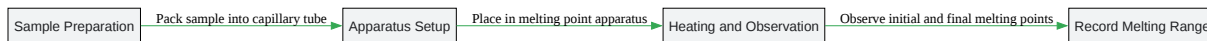
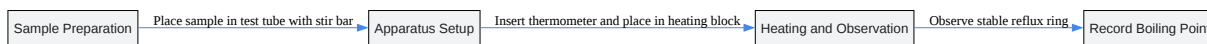
This method is suitable for small sample volumes.

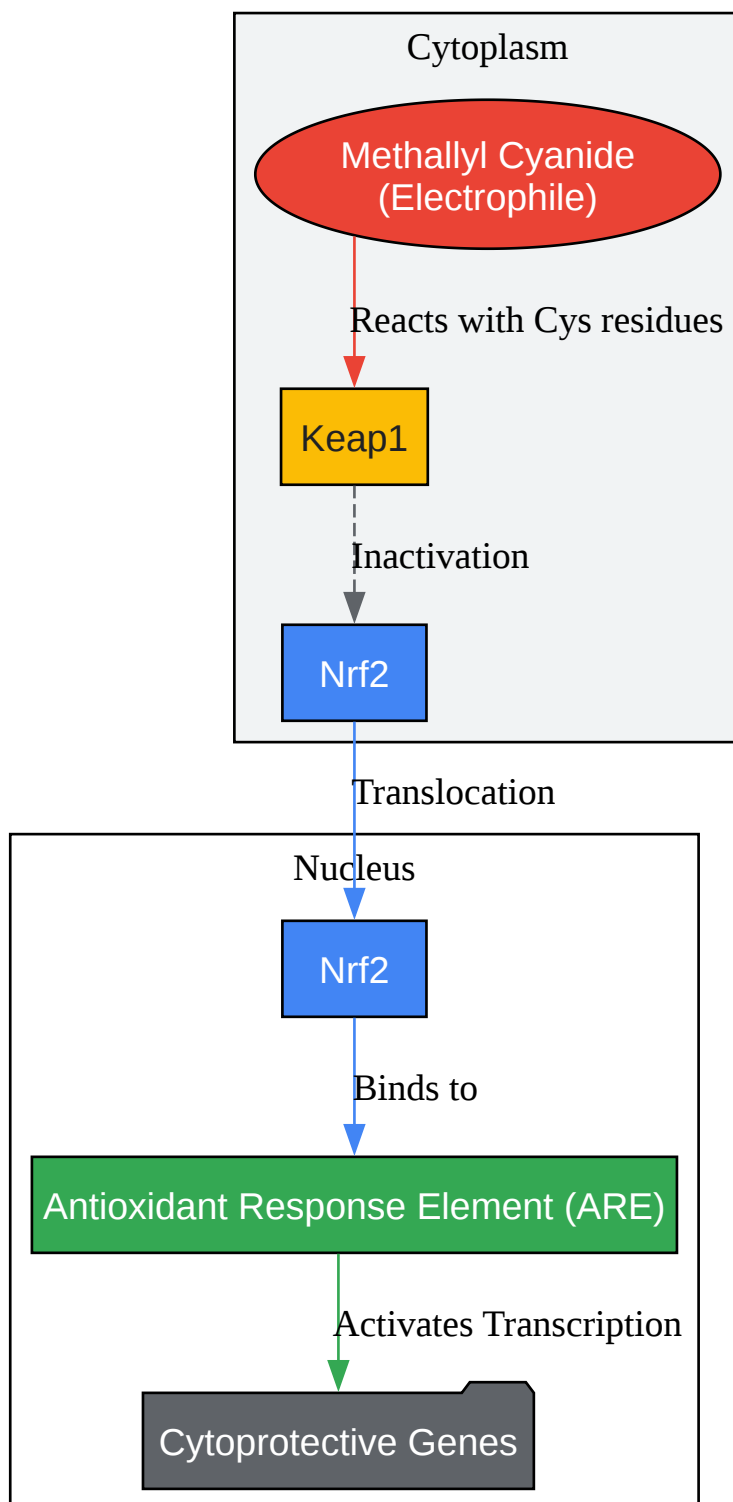
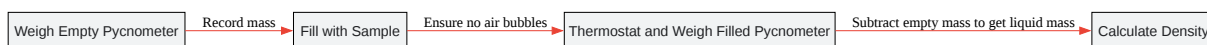
Procedure:

- Add approximately 0.5 mL of the liquid sample to a small test tube containing a stir bar.
- Clamp the test tube and place it in a heating block.
- Insert a thermometer into the test tube, ensuring the bulb is positioned about 1 cm above the liquid surface.
- Begin gentle stirring and heating.
- Observe the formation of a refluxing ring of condensate on the inner wall of the test tube.

- The stable temperature at which this ring is maintained is recorded as the boiling point.

Workflow for Boiling Point Determination





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References

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- 2. Dytek® 2M3BN | 2-Methyl-3-Butenenitrile - Dytek [dytek.invista.com]
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